

Step-by-step guide for synthesizing AC-178335 for research purposes.

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Compound of Interest

Compound Name: AC-178335

Cat. No.: B1664770

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Application Notes: Synthesis of AC-178335

Compound: **AC-178335** Sequence: Ac-hfirwf-NH₂ (All D-amino acids) Molecular Formula: C₄₉H₆₃N₁₁O₇ Description: **AC-178335** is a synthetic, linear hexapeptide composed entirely of D-amino acids with an acetylated N-terminus and an amidated C-terminus. It functions as a pure antagonist for the somatostatin receptor type 2 (SSTR2).^[1] Somatostatin is a key peptide that inhibits the secretion of growth hormone (GH).^[1] By blocking the action of somatostatin, **AC-178335** can be utilized in research to study the physiological roles of endogenous somatostatin and its impact on GH release.^[1]

Principle of Synthesis

The synthesis of **AC-178335** is achieved using Fmoc-based Solid-Phase Peptide Synthesis (SPPS). This method involves the stepwise addition of amino acids to a growing peptide chain that is covalently attached to an insoluble polymeric support (resin).^{[2][3]} The process begins from the C-terminus (D-Phenylalanine) and proceeds to the N-terminus. Key steps include the deprotection of the N-terminal Fmoc group, coupling of the next Fmoc-protected amino acid, and finally, cleavage of the completed peptide from the resin.^[4]

Materials and Reagents

The following table summarizes the key materials and reagents required for the synthesis of **AC-178335** on a 0.1 mmol scale.

Category	Item	Recommended Supplier Specification	Quantity (0.1 mmol scale)
Solid Support (Resin)	Rink Amide Resin	100-200 mesh, ~0.5-0.8 mmol/g substitution	~200 mg
Protected Amino Acids	Fmoc-D-Phe-OH	Standard Grade for SPPS	0.5 mmol (5 eq.)
Fmoc-D-Trp(Boc)-OH	Boc side-chain protection	0.5 mmol (5 eq.)	0.5 mmol (5 eq.)
Fmoc-D-Arg(Pbf)-OH	Pbf side-chain protection	0.5 mmol (5 eq.)	
Fmoc-D-Ile-OH	Standard Grade for SPPS	0.5 mmol (5 eq.)	
Fmoc-D-His(Trt)-OH	Trt side-chain protection	0.5 mmol (5 eq.)	
Coupling Reagents	HBTU / HATU	O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate	0.45 mmol (4.5 eq.)
DIPEA / DIEA	N,N-Diisopropylethylamine	1.0 mmol (10 eq.)	20% (v/v) in DMF
Deprotection Reagent	Piperidine	Anhydrous, for molecular biology	
Solvents	DMF (N,N-Dimethylformamide)	Peptide synthesis grade, amine-free	
DCM (Dichloromethane)	Anhydrous	~200 mL	1.0 mmol (10 eq.)
N-Terminal Capping	Acetic Anhydride	Reagent Grade	

Cleavage Cocktail	Trifluoroacetic Acid (TFA)	Reagent Grade	9.5 mL (95%)
Triisopropylsilane (TIS)	Reagent Grade	0.25 mL (2.5%)	
Water (H ₂ O)	HPLC Grade	0.25 mL (2.5%)	
Purification	Diethyl Ether	Anhydrous, cold (-20°C)	~200 mL
Acetonitrile (ACN)	HPLC Grade	As needed	
Water with 0.1% TFA	HPLC Grade	As needed	

Experimental Protocol

This protocol outlines the manual synthesis of **AC-178335**. The general scheme involves repeated cycles of deprotection and coupling.

Step 1: Resin Preparation

- Place the Rink Amide resin (~200 mg for 0.1 mmol scale) into a fritted reaction vessel.
- Add DMF (~5 mL) to swell the resin. Agitate gently for at least 30 minutes.
- Drain the DMF.

Step 2: First Amino Acid Loading (Fmoc-D-Phe-OH)

- Fmoc Deprotection: Add 20% piperidine in DMF to the resin. Agitate for 5 minutes, drain, and repeat with fresh solution for 15 minutes to ensure complete removal of the Fmoc group from the Rink linker.
- Washing: Wash the resin thoroughly with DMF (5 times), DCM (3 times), and DMF (3 times) to remove residual piperidine.
- Coupling:

- In a separate vial, dissolve Fmoc-D-Phe-OH (5 eq.), HBTU (4.5 eq.), and DIPEA (10 eq.) in DMF.
- Add this activation mixture to the resin.
- Agitate at room temperature for 2 hours.
- Perform a Kaiser test to confirm the completion of the coupling reaction.
- Washing: Wash the resin with DMF (5 times) and DCM (3 times).

Step 3: Peptide Chain Elongation (Cycles for remaining 5 amino acids)

Repeat the following deprotection, coupling, and washing cycle for each subsequent amino acid in the sequence: D-Trp(Boc), D-Arg(Pbf), D-Ile, D-His(Trt), and D-Phe.

- Fmoc Deprotection: Add 20% piperidine in DMF. Agitate for 3 minutes, drain. Add fresh solution and agitate for 10 minutes.
- Washing: Wash the resin with DMF (5x), DCM (3x), and DMF (3x).
- Amino Acid Coupling:
 - Pre-activate the next Fmoc-protected D-amino acid (5 eq.) with HBTU (4.5 eq.) and DIPEA (10 eq.) in DMF for 2-3 minutes.
 - Add the activated amino acid solution to the resin.
 - Agitate for 1-2 hours. Monitor reaction completion with a Kaiser test.
- Washing: Wash the resin with DMF (3x) and DCM (3x).

Step 4: N-Terminal Acetylation

- After the final D-Phe has been coupled and its Fmoc group removed (as per Step 3.1), wash the resin thoroughly.

- Prepare a capping solution of Acetic Anhydride (10 eq.) and DIPEA (10 eq.) in DMF.
- Add the solution to the peptide-resin and agitate for 30 minutes.
- Wash the resin with DMF (5x) and DCM (5x). Dry the resin under vacuum.

Step 5: Cleavage and Deprotection

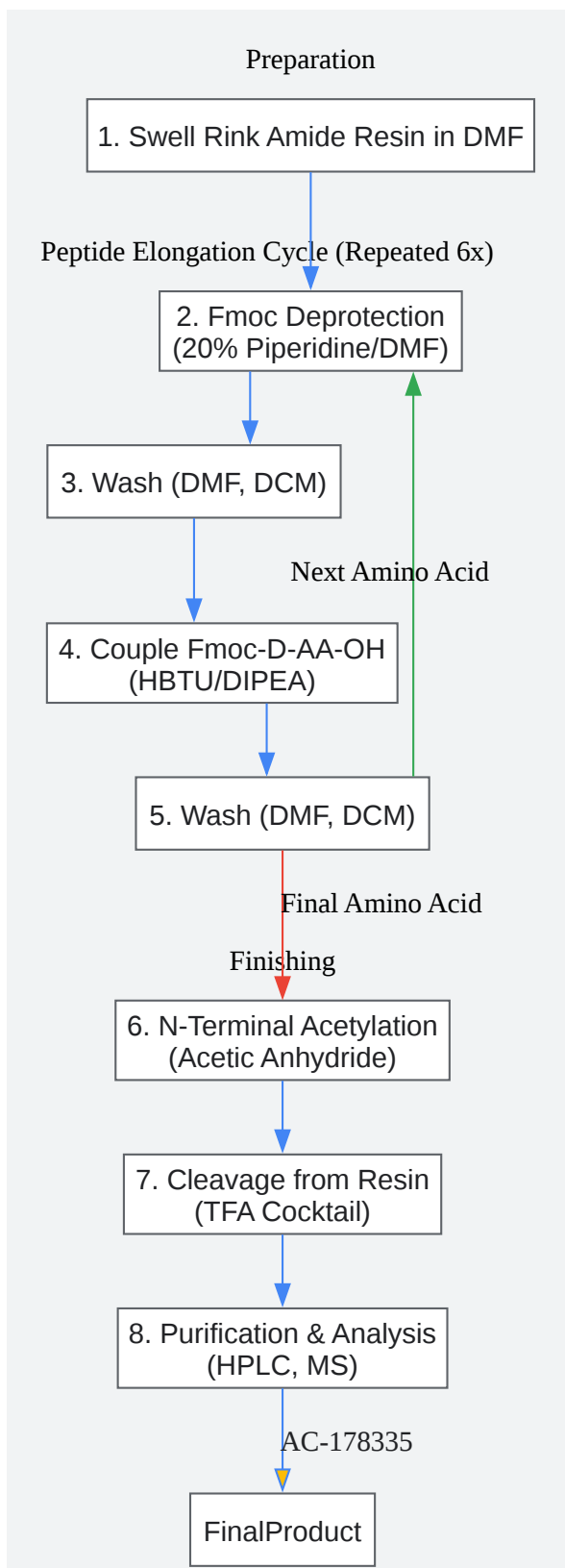
- Prepare the cleavage cocktail: 95% TFA, 2.5% TIS, 2.5% H₂O. (Caution: Work in a fume hood, TFA is highly corrosive).
- Add the cleavage cocktail (~5 mL) to the dried resin.
- Agitate at room temperature for 2-3 hours. This step cleaves the peptide from the resin and removes the side-chain protecting groups (Boc, Pbf, Trt).
- Filter the resin and collect the filtrate containing the crude peptide.
- Wash the resin with a small amount of fresh TFA to recover any remaining peptide.

Step 6: Peptide Precipitation and Purification

- Precipitate the crude peptide by adding the TFA filtrate dropwise into a centrifuge tube containing cold diethyl ether (~40 mL).
- A white precipitate should form. Centrifuge the mixture to pellet the peptide.
- Decant the ether, wash the pellet with more cold ether, and centrifuge again.
- Dry the crude peptide pellet under vacuum.
- Purify the peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).
- Confirm the identity and purity of the final product by mass spectrometry (MS) and analytical HPLC.

Visualizations

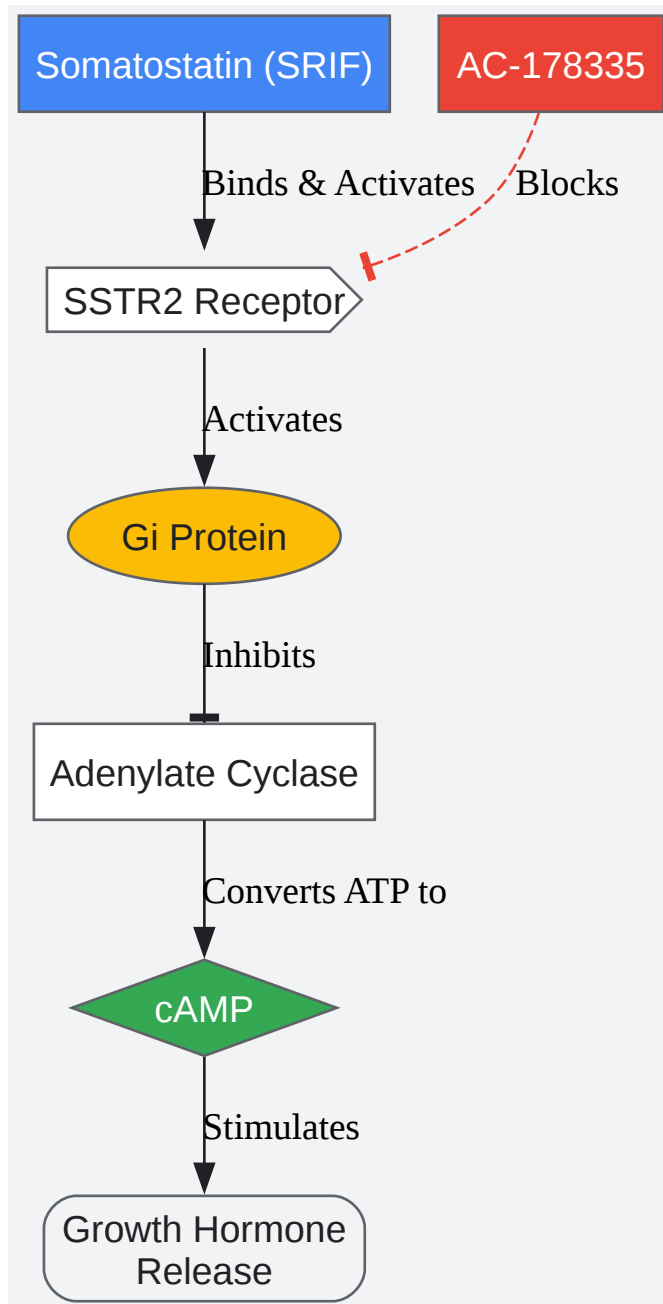
Experimental Workflow



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Caption: Workflow for the Solid-Phase Peptide Synthesis of **AC-178335**.

Signaling Pathway Antagonism



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Caption: **AC-178335** blocks somatostatin's inhibition of adenylate cyclase.

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